Technical Guide: Mechanism of Action of 4,5-Dimethyl-2-nitrobenzenesulfonamide

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Compound of Interest	
Compound Name:	*Benzenesulfonamide, 4,5-dimethyl-2-nitro-*
CAS No.:	*89840-93-7*
Cat. No.:	*B3058508*

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Executive Summary

4,5-dimethyl-2-nitrobenzenesulfonamide is a substituted benzenesulfonamide characterized by an electron-withdrawing nitro group at the ortho position and two electron-donating methyl groups at the meta and para positions relative to the sulfonamide.

Its primary mechanisms of action are defined by two distinct contexts:

- Biological Context (Pharmacology): It acts as a Carbonic Anhydrase (CA) Inhibitor. The primary sulfonamide moiety (

) coordinates with the catalytic zinc ion in the CA active site. The ortho-nitro group enhances the acidity of the sulfonamide nitrogen, potentially increasing binding affinity compared to unsubstituted analogs.

- Chemical Context (Synthesis): It serves as a "Nosyl-type" Protecting Group. It enables the mono-alkylation of primary amines (Fukuyama synthesis) via the formation of a sulfonamide

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that renders the N-H proton acidic enough for alkylation, followed by facile deprotection via nucleophilic attack (Meisenheimer complex formation).

Part 1: Biological Mechanism of Action (Pharmacology)

1. Carbonic Anhydrase Inhibition (CAI)

The core biological activity of 4,5-dimethyl-2-nitrobenzenesulfonamide lies in its ability to inhibit Carbonic Anhydrase isoforms (e.g., CA II, CA IX, CA XII).

- Zinc Coordination: The deprotonated sulfonamide nitrogen (

) acts as a monodentate ligand, displacing the zinc-bound water molecule/hydroxide ion necessary for the catalytic hydration of

  .

- Electronic Modulation (The "Tail" Effect):
  - 2-Nitro Group: This electron-withdrawing group (EWG) lowers the

    of the sulfonamide amide proton (

    vs.

    for unsubstituted). This increases the fraction of the anionic species present at physiological pH, enhancing association with the

    ion.
  - 4,5-Dimethyl Group: These lipophilic substituents interact with the hydrophobic patch of the CA active site (specifically residues Val121, Leu198, and Phe131 in hCA II), stabilizing the inhibitor-enzyme complex.

2. Hypoxia-Activated Bioreduction

Nitroaromatics are classic bioreductive prodrugs. In hypoxic tissue (e.g., solid tumor cores), the 2-nitro group can be enzymatically reduced by nitroreductases (one-electron transfer) to a hydroxylamine or amine.

- Mechanism:

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.

- Effect: This reduction alters the electronic properties of the sulfonamide, potentially "switching" its inhibitory profile or generating a cytotoxic species (though less common for sulfonamides than for nitroimidazoles).

Part 2: Chemical Mechanism of Action (Synthetic Utility)

The Modified Fukuyama Protocol

While the classic Fukuyama synthesis uses 2-nitrobenzenesulfonyl chloride (NsCl), the 4,5-dimethyl analog offers tuned solubility and stability profiles.

- Protection: The sulfonyl chloride precursor reacts with a primary amine to form the sulfonamide (the compound in question, if N-substituted).
- Activation: The ortho-nitro group exerts a strong inductive effect, making the remaining N-H proton acidic (

). This allows deprotonation by mild bases (e.g.,

) and subsequent alkylation.
- Deprotection (Mechanism of Cleavage): The sulfonamide is cleaved by thiols (e.g., thiophenol or mercaptoacetic acid). The mechanism involves a nucleophilic aromatic substitution (

) or radical pathway where the thiolate attacks the aromatic ring, releasing the amine and forming a sulfur dioxide adduct (Meisenheimer complex).

Part 3: Visualization of Mechanisms

Figure 1: Carbonic Anhydrase Inhibition Pathway

This diagram illustrates the competitive binding of the sulfonamide to the CA active site, displacing the catalytic water molecule.

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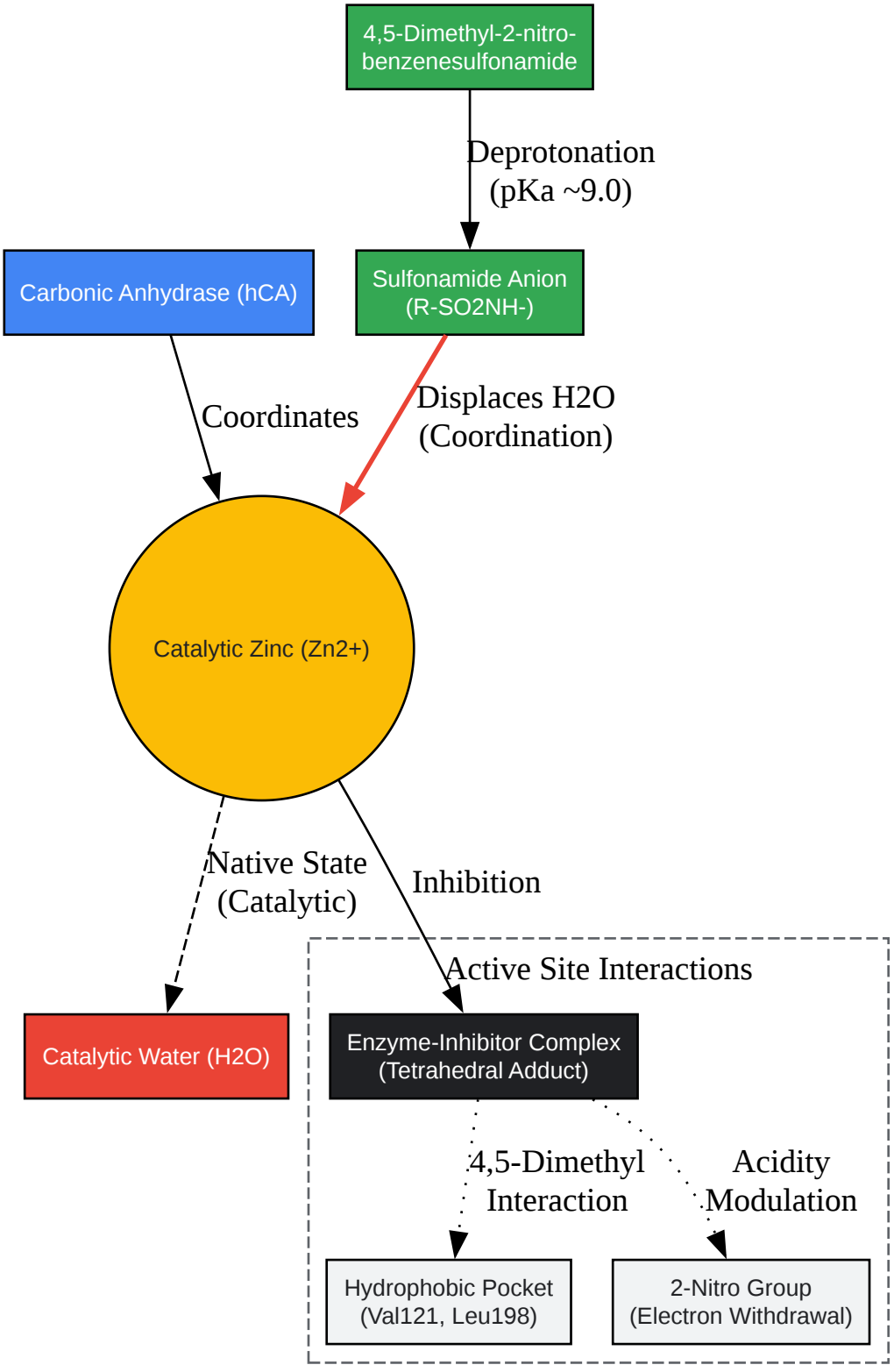

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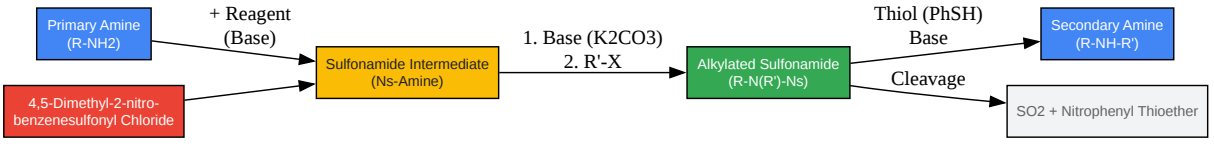
Caption: Mechanism of Carbonic Anhydrase inhibition showing zinc coordination and hydrophobic stabilization by the 4,5-dimethyl moiety.

Figure 2: Synthetic Utility (Fukuyama Strategy)

This diagram details the chemical transformation cycle utilized in drug synthesis.



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Caption: The Fukuyama amine synthesis pathway using the 2-nitrobenzenesulfonamide scaffold for secondary amine construction.

Part 4: Experimental Protocols

Protocol A: Carbonic Anhydrase Inhibition Assay (Stopped-Flow)

Objective: Determine the

of 4,5-dimethyl-2-nitrobenzenesulfonamide against hCA II.

- Reagent Preparation:
  - Dissolve ligand (CAS 89840-93-7) in DMSO to form a

    stock.
  - Prepare assay buffer:

    HEPES (

    ),

    .

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- Prepare substrate:

  -saturated water.

- Indicator:

  Phenol Red.

- Enzyme Incubation:
  - Incubate hCA II (

) with varying concentrations of inhibitor (

) for 15 minutes at

    .

- Kinetic Measurement:
  - Using a stopped-flow instrument (e.g., Applied Photophysics), mix the enzyme-inhibitor solution with the

    -phenol red solution.

  - Monitor the absorbance change at

    (acidification rate).

- Data Analysis:
  - Calculate the initial velocity (

) for the uncatalyzed and catalyzed reactions.

  - Fit data to the Cheng-Prusoff equation to derive

    .

Protocol B: General Sulfonamide Synthesis (Precursor to CAI)

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Objective: Synthesize the sulfonamide from the sulfonyl chloride if not purchased.

- Reaction:
  - Charge a flask with 4,5-dimethyl-2-nitrobenzenesulfonyl chloride (
    equiv) in
    .
  - Cool to
    .
  - Add Ammonia (aqueous or in dioxane, excess) or specific amine dropwise.
  - Stir at RT for 2–4 hours.
- Workup:
  - Dilute with EtOAc, wash with
    (to remove excess amine) and Brine.
  - Dry over
    and concentrate.
  - Recrystallize from EtOH/Water.

Part 5: Physicochemical Properties

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Property	Value	Relevance
CAS Number	89840-93-7	Unique Identifier
Molecular Weight	258.25 g/mol	Small Molecule (Lipinski Compliant)
Formula		
Calculated LogP	~1.8	Moderate Lipophilicity (Good Membrane Permeability)
pKa (Sulfonamide)	~9.0	Acidic enough for physiological ionization
H-Bond Donors	1 ( )	Critical for Active Site Binding
H-Bond Acceptors	4 ( )	Interaction with solvent/enzyme

References

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